

# Application Notes and Protocols: Preparation of PROLI NONOate Stock Solution

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## Compound of Interest

Compound Name: PROLI NONOate

Cat. No.: B13706854

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## Introduction

**PROLI NONOate** is a valuable research tool, acting as a rapid nitric oxide (NO) donor.<sup>[1][2][3][4][5]</sup> It spontaneously dissociates in a pH-dependent manner, following first-order kinetics, to release two moles of NO per mole of the parent compound. With a remarkably short half-life of approximately 1.8 seconds at 37°C and pH 7.4, it is an ideal choice for applications requiring a rapid, localized burst of nitric oxide. Accurate preparation of a stable stock solution is critical for achieving reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **PROLI NONOate** stock solutions.

## Quantitative Data Summary

The physical and chemical properties of **PROLI NONOate** are summarized in the table below for easy reference.

| Parameter                          | Value                                                             | Source |
|------------------------------------|-------------------------------------------------------------------|--------|
| CAS Number                         | 178948-42-0                                                       |        |
| Molecular Formula                  | C <sub>5</sub> H <sub>7</sub> N <sub>3</sub> O <sub>4</sub> • 2Na |        |
| Formula Weight                     | 219.1 g/mol                                                       |        |
| Purity                             | ≥98%                                                              |        |
| Appearance                         | Crystalline solid                                                 |        |
| Solubility                         | >100 mg/mL in aqueous buffers                                     |        |
| UV/Vis Maximum (λ <sub>max</sub> ) | 252 nm                                                            |        |
| Molar Extinction Coefficient (ε)   | 8,400 M <sup>-1</sup> cm <sup>-1</sup> at 252 nm                  |        |
| Half-life (t <sub>1/2</sub> )      | 1.8 seconds (at 37°C, pH 7.4)                                     |        |
| Storage of Solid                   | -80°C, under inert gas (e.g., nitrogen)                           |        |
| Stability of Solid                 | ≥1 year at -80°C                                                  |        |
| Stock Solution Stability           | 24 hours at 0°C (in 0.01 M NaOH)                                  |        |

## Experimental Protocols

### Handling and Storage of Solid PROLI NONOate

**PROLI NONOate** is sensitive to moisture and air; exposure can lead to discoloration and degradation.

- **Long-term Storage:** For long-term storage, keep the solid compound in its original vial, sealed under an inert atmosphere (like nitrogen or argon), at -80°C. The compound is stable for at least one year under these conditions.
- **Handling:** Whenever possible, handle the solid compound in a glove box with an inert atmosphere to prevent exposure to air and moisture. If a glove box is not available, work quickly and ensure the vial is sealed tightly immediately after use.

## Preparation of a Stable Alkaline Stock Solution

To prevent premature decomposition and release of NO, **PROLI NONOate** must be dissolved and stored in an alkaline solution. A 10 mM sodium hydroxide (NaOH) solution is recommended.

Materials:

- **PROLI NONOate** solid
- 0.01 M Sodium Hydroxide (NaOH), ice-cold
- Sterile, RNase/DNase-free microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer

Procedure:

- Prepare a fresh solution of 0.01 M NaOH using high-purity water and chill it on ice.
- Allow the vial of **PROLI NONOate** solid to equilibrate to room temperature for a few minutes before opening to minimize condensation.
- Weigh the desired amount of **PROLI NONOate** quickly and transfer it to a pre-chilled sterile tube.
- Add the calculated volume of ice-cold 0.01 M NaOH to achieve the desired stock concentration (e.g., 10 mM).
- Immediately cap the tube and vortex gently until the solid is completely dissolved.
- Keep the stock solution on ice at all times.

**Note on Storage of Stock Solution:** This alkaline stock solution is stable for up to 24 hours when stored at 0°C. It is strongly recommended to prepare fresh solutions daily for optimal results. Do not store in aqueous solutions for more than one day.

## Quantification of the Stock Solution (Optional but Recommended)

The concentration of the freshly prepared stock solution can be verified spectrophotometrically.

Procedure:

- Dilute a small aliquot of the alkaline stock solution in 0.01 M NaOH.
- Measure the absorbance at 252 nm using a UV-Vis spectrophotometer. Use 0.01 M NaOH as the blank.
- Calculate the concentration using the Beer-Lambert law ( $A = \epsilon bc$ ), where:
  - $A$  = Absorbance
  - $\epsilon = 8,400 \text{ M}^{-1} \text{ cm}^{-1}$  (Molar extinction coefficient)
  - $b$  = Path length of the cuvette (typically 1 cm)
  - $c$  = Concentration (in M)

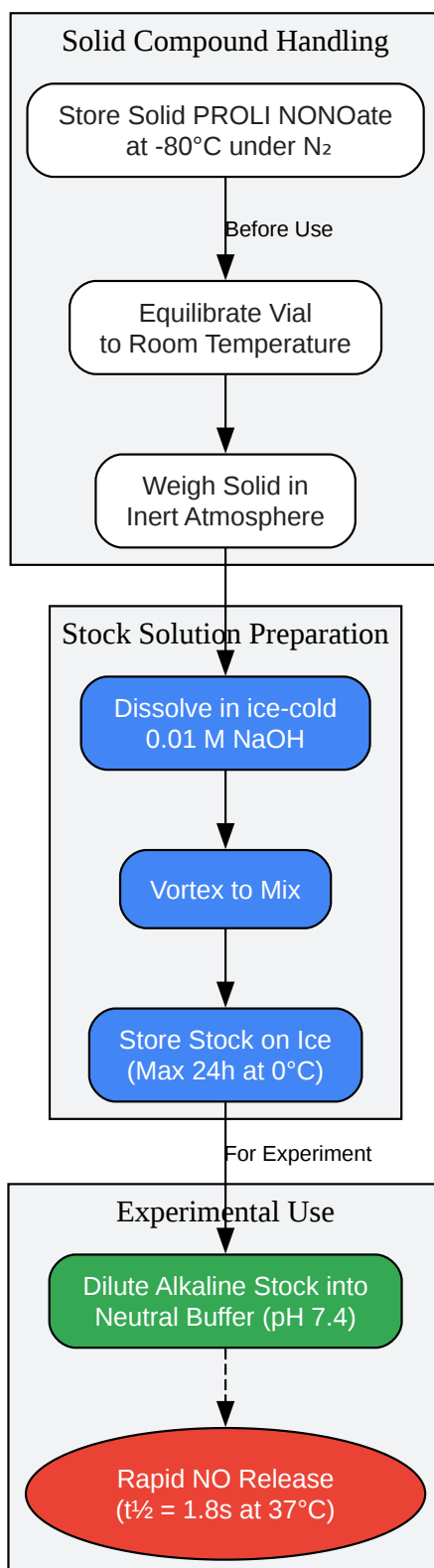
## Initiating Nitric Oxide Release

To trigger the release of NO for an experiment, the alkaline stock solution must be diluted into a neutral pH buffer (e.g., phosphate-buffered saline, pH 7.0-7.4).

Procedure:

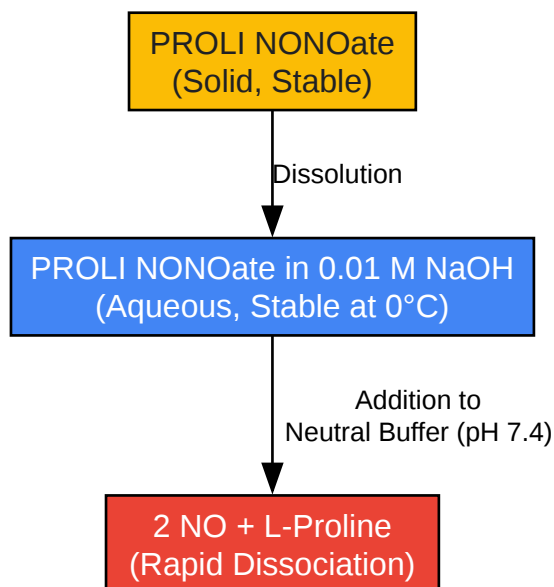
- Prepare the experimental buffer (pH 7.0-7.4) and bring it to the desired experimental temperature (e.g., 37°C).
- Add the required volume of the cold **PROLI NONOate** alkaline stock solution to the experimental buffer to achieve the final desired concentration.
- Mix quickly and proceed with the experiment immediately. The release of NO will begin instantly upon the pH shift.

## Diagrams



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Caption: Workflow for the preparation and use of **PROLI NONOate** stock solution.



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Caption: Chemical pathway from stable solid to NO release.

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